

Application Notes and Protocols for Standardized Fastness Testing of C.I. 671205

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	Disperse yellow 65 (C.I. 671205)				
Cat. No.:	B157447	Get Quote			

Introduction

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the standardized testing of light and wash fastness for the dye C.I. 671205. Colorfastness is a critical property of dyed textiles, indicating the resistance of the color to fading or running under various conditions.[1][2] Light fastness measures the resistance to fading when exposed to light[3][4], while wash fastness assesses the color's durability to laundering.[1][5][6] Adherence to standardized protocols is crucial for ensuring the accuracy, reliability, and comparability of test results.[7][8] The following sections detail the principles, apparatus, and procedures for conducting these tests in accordance with internationally recognized standards.

While specific fastness data for C.I. 671205 is not publicly available, the protocols outlined below provide the standardized methodology to generate such data.

Data Presentation

The following tables are templates for summarizing the quantitative data obtained from the light and wash fastness tests for C.I. 671205.

Table 1: Light Fastness Assessment of C.I. 671205



Sample ID	Exposure Time (hours)	Blue Wool Scale Rating	Grey Scale for Color Change Rating	Observations
C.I. 671205 on [Substrate 1]	_			
C.I. 671205 on [Substrate 2]	_			
Control [Substrate 1]	_			
Control [Substrate 2]				

Table 2: Wash Fastness Assessment of C.I. 671205

Sample ID	Test Method	Grey Scale for Color Change Rating	Grey Scale for Staining Rating (Multifiber Fabric)
Acetate	_		
Cotton	_		
Nylon			
Polyester	_		
Acrylic	_		
Wool	_		
C.I. 671205 on [Substrate 1]	ISO 105-C06 (A2S)		
C.I. 671205 on [Substrate 2]	ISO 105-C06 (C2S)		

Experimental Protocols



Light Fastness Testing (Adapted from ISO 105-B02)

This protocol describes a method for determining the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65), using a Xenon arc fading lamp.[9][10][11]

1. Principle

A test specimen is exposed to artificial light under controlled conditions, alongside a set of blue wool references.[9][10][11] The light fastness is assessed by comparing the change in color of the specimen with that of the reference materials.[9][10]

2. Apparatus and Materials

- Xenon Arc Lamp Apparatus: Capable of exposing specimens to a light source with a spectral distribution similar to natural daylight, filtered through window glass.[12][13][14] The apparatus must have controlled temperature and humidity.
- Blue Wool References: A set of eight standardized blue wool fabrics, ranging from 1 (very low light fastness) to 8 (very high light fastness).[9][10][13]
- Grey Scale for Assessing Change in Colour: A standardized scale with nine pairs of grey chips, ranging from grade 5 (no change) to grade 1 (a large change), used to visually assess the change in color.[13]
- Specimen Holders: To mount the test specimens and blue wool references.
- Masking Material: Opaque material to cover a portion of the specimens and references for comparison.

3. Test Specimen Preparation

- Cut a specimen of the textile dyed with C.I. 671205 to the dimensions required by the specimen holder of the Xenon arc apparatus.
- If the material is a fabric, the specimen should be taken from an area representative of the bulk material.



• For multicolored or printed fabrics, ensure the sample is large enough to include all colors.[3]

4. Procedure

- Mount the test specimen and a set of blue wool references (e.g., references 1 to 8) in the specimen holders.[13]
- Cover a portion of both the specimen and the blue wool references with the opaque masks.
- Place the holders in the Xenon arc apparatus.
- Expose the specimens and references to the light source under the specified conditions of temperature and humidity as outlined in ISO 105-B02.
- Periodically inspect the specimens and blue wool references for fading.
- The exposure is complete when the contrast between the exposed and unexposed parts of the specimen is equal to a specific grade on the Grey Scale for Color Change (e.g., grade 4). [13]
- Alternatively, the test can be terminated when a specific blue wool reference shows a color change corresponding to a particular Grey Scale rating.

5. Evaluation

- Remove the specimens and references from the apparatus.
- Allow them to condition in a standard atmosphere for at least 4 hours.
- Visually assess the change in color of the test specimen by comparing the exposed and unexposed portions using the Grey Scale for Assessing Change in Colour under standardized lighting conditions.
- The light fastness rating of the specimen is the number of the blue wool reference that shows a similar change in color.[13]

Wash Fastness Testing (Adapted from ISO 105-C06)

Methodological & Application





This protocol is intended for determining the resistance of the color of textiles to domestic or commercial laundering procedures.[2]

1. Principle

A specimen of the textile, in contact with a multifiber adjacent fabric, is mechanically agitated in a detergent solution under specified conditions of time and temperature.[5][6][15] The change in color of the specimen and the staining of the adjacent fabric are assessed using grey scales. [5][6]

2. Apparatus and Materials

- Laundering Machine (e.g., Launder-Ometer, Rotawash): A thermostatically controlled water bath with a rotating shaft supporting stainless steel containers.[16][17][18]
- Stainless Steel Balls: To provide abrasive action.[6][16]
- Multifiber Adjacent Fabric: A fabric strip containing bands of different fibers (e.g., acetate, cotton, nylon, polyester, acrylic, wool).
- ECE 'B' Phosphate Reference Detergent (without optical brightener).[16]
- Sodium Perborate Tetrahydrate.[16]
- Grey Scale for Assessing Change in Colour.
- Grey Scale for Assessing Staining.
- Sewing Machine or Staples: To attach the specimen to the multifiber fabric.
- 3. Test Specimen Preparation
- Cut a specimen of the textile dyed with C.I. 671205 to a standard size, typically 100 mm x 40 mm.[5][16]
- Place the specimen on the face of a piece of multifiber adjacent fabric of the same dimensions.



• Sew or staple the two pieces together along one of the shorter edges.[5][6]

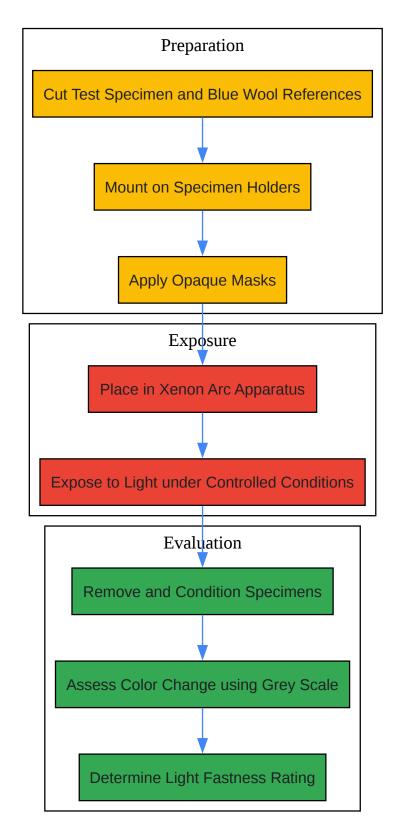
4. Procedure

The following procedure is for test A2S from ISO 105-C06, which is a common standard test.

- Prepare the washing solution by dissolving 4 g/L of ECE detergent and 1 g/L of sodium perborate in grade 3 water.[5][6]
- Preheat the water bath of the laundering machine to the test temperature of 40°C.[6][15]
- For each test specimen, place it in a stainless steel container.
- Add 10 stainless steel balls to the container.[5][15]
- Add 150 mL of the preheated washing solution to the container.[5][15]
- Close the containers, place them in the laundering machine, and run the machine for 30 minutes at 40°C.[6]
- After the cycle is complete, remove the specimens from the containers.
- Rinse the specimens twice in cold grade 3 water and then in running cold water.[16]
- Squeeze out the excess water.
- Open the stitching on all sides except for one of the shorter sides.
- Dry the specimens by hanging them in the air at a temperature not exceeding 60°C.[16][17]
- 5. Evaluation
- Allow the dried specimens to condition in a standard atmosphere.
- Assess the change in color of the test specimen by comparing the treated specimen with an untreated original sample using the Grey Scale for Assessing Change in Colour.
- Assess the degree of staining on each of the fiber strips of the multifiber adjacent fabric using the Grey Scale for Assessing Staining.



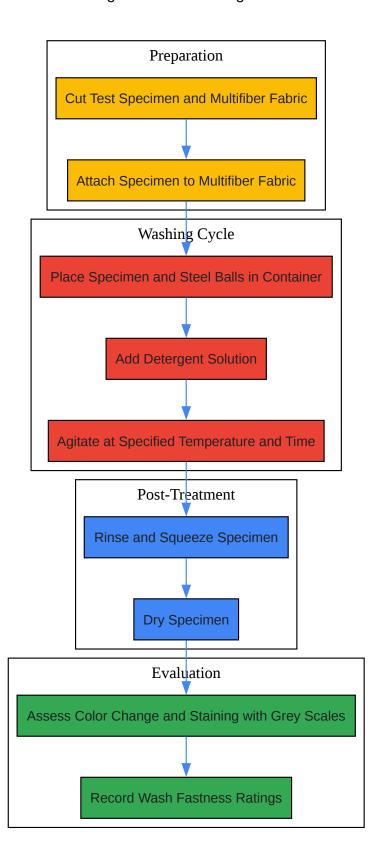
Mandatory Visualizations



Click to download full resolution via product page



Caption: Experimental workflow for light fastness testing.



Click to download full resolution via product page



Caption: Experimental workflow for wash fastness testing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Color fastness to wash AMITEC [amitec.com.vn]
- 2. Colour fastness | Centexbel [centexbel.be]
- 3. An Overview to Lightfastness Test for Textile Textile Tester [darongtester.com]
- 4. scribd.com [scribd.com]
- 5. textilelearner.net [textilelearner.net]
- 6. Working Procedure of Color Fastness to Wash (ISO 105 C06). Textile Education Blogs [diantextile.blogspot.com]
- 7. aatcc.org [aatcc.org]
- 8. blog.qima.com [blog.qima.com]
- 9. wewontech.com [wewontech.com]
- 10. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 11. fyitester.com [fyitester.com]
- 12. Test Procedure of ISO 105 B02 Using Light Fastness Tester DR3000 Textile Tester [darongtester.com]
- 13. atlas-mts.com.br [atlas-mts.com.br]
- 14. Top 15 Weathering and Lightfastness Standards for Textiles [atlas-mts.com]
- 15. scribd.com [scribd.com]
- 16. ISO 105 C06 Color Fastness to Washing Test Method [darongtester.com]
- 17. chiuvention.com [chiuvention.com]
- 18. AATCC 61 Color fastness to Laundering [darongtester.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Standardized Fastness Testing of C.I. 671205]. BenchChem, [2025]. [Online PDF]. Available at:



[https://www.benchchem.com/product/b157447#standardized-testing-of-light-and-wash-fastness-for-c-i-671205]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com